

Safe handling and storage procedures for 2-Bromoestradiol

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Compound of Interest

Compound Name: 2-Bromoestradiol

Cat. No.: B116555

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Application Notes and Protocols for 2-Bromoestradiol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromoestradiol is a synthetic halogenated derivative of the natural estrogen, 17 β -estradiol. It serves as a valuable tool in biomedical research, primarily recognized for its role as an inhibitor of estrogen 2-hydroxylase, a key enzyme in the metabolic pathway of estrogens.^[1] This inhibition alters the balance of estrogen metabolites, which has implications for studying the physiological and pathological effects of estrogens, particularly in the context of cancer research. Furthermore, **2-Bromoestradiol** exhibits agonistic properties towards the estrogen receptor, making it a useful compound for investigating estrogen receptor signaling pathways.^[2]

This document provides detailed application notes, experimental protocols, and safety procedures for the handling and storage of **2-Bromoestradiol** to support its effective and safe use in a laboratory setting.

Physicochemical and Hazardous Properties

A summary of the key physicochemical and hazardous properties of **2-Bromoestradiol** is presented below. This information is critical for safe handling, storage, and experimental

design.

Property	Value	Reference
Chemical Name	2-Bromo-1,3,5(10)-estratriene-3,17 β -diol	[2]
Synonyms	2-Bromo-17 β -estradiol, 2-Bromo- β -estradiol, NSC 105460	[2][3][4]
CAS Number	15833-07-5	[1][2][3][4][5]
Molecular Formula	C ₁₈ H ₂₃ BrO ₂	[1][2][3][4]
Molecular Weight	351.28 g/mol	[1][2][3][4]
Appearance	Off-white to white solid/powder	[2][6]
Melting Point	197-199°C	[2]
Solubility	Soluble in DMSO and Methanol	[2][3]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled H350: May cause cancer H360: May damage fertility or the unborn child	[5]
GHS Precautionary Statements	P201: Obtain special instructions before use P261: Avoid breathing dust/fume/gas/mist/vapors/spray P280: Wear protective gloves/protective clothing/eye protection/face protection P308+P313: IF exposed or concerned: Get medical advice/attention P405: Store locked up P501: Dispose of contents/container in	[5][7]

accordance with local
regulations

Safe Handling and Storage Procedures

Due to its hazardous properties, including potential carcinogenicity and reproductive toxicity, strict safety protocols must be followed when handling **2-Bromoestradiol**.[\[5\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

When handling **2-Bromoestradiol**, especially in its solid, powdered form, a comprehensive suite of PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

- **Gloves:** Two pairs of chemotherapy-grade nitrile gloves should be worn.[\[9\]](#)[\[10\]](#) Change gloves frequently, especially if contamination is suspected.
- **Gown:** A disposable, polyethylene-coated polypropylene gown that is resistant to hazardous drug permeability is required.[\[9\]](#) Standard cloth lab coats are not sufficient.
- **Eye and Face Protection:** Safety goggles and a face shield, or a full-face respirator, must be worn to protect against splashes and inhalation of airborne particles.[\[9\]](#)[\[11\]](#)
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved respirator is necessary.[\[5\]](#)[\[9\]](#)
- **Additional Protection:** Disposable head, hair, and shoe covers should be used to minimize the risk of contamination.[\[9\]](#)[\[12\]](#)

Engineering Controls

- **Ventilation:** All handling of **2-Bromoestradiol** powder should be conducted in a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.[\[6\]](#)
- **Safety Stations:** Ensure that an eyewash station and a safety shower are readily accessible in the work area.[\[5\]](#)

Storage

Proper storage is crucial to maintain the stability and integrity of **2-Bromoestradiol**.

- **Temperature:** Store the solid compound in the dark at 4°C for long-term storage.^[2] For solutions in solvent, store at -20°C for up to one month or -80°C for up to six months, preferably under a nitrogen atmosphere.^[5]
- **Light Sensitivity:** **2-Bromoestradiol** is light-sensitive and should be stored in a light-resistant container.^[2]
- **Incompatibilities:** Avoid storage with strong acids/alkalis and strong oxidizing/reducing agents.^[5]
- **Security:** Due to its hazardous nature, **2-Bromoestradiol** should be stored in a locked and clearly labeled container in a designated area.^[5]

Spill and Waste Disposal

- **Spill Management:** In case of a spill, evacuate the area. For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.^[6] For liquid spills, absorb with an inert material and decontaminate the area with alcohol.^[5]
- **Disposal:** Dispose of **2-Bromoestradiol** and any contaminated materials (e.g., gloves, gowns, labware) as hazardous waste in accordance with all local, state, and federal regulations.^{[5][13]} Do not dispose of it down the drain.^[14]

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^{[5][6]}
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek immediate medical attention.^{[5][6]}
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.^{[5][6]}

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5][6]

Application Notes

2-Bromoestradiol is a versatile tool for studying estrogen action and metabolism. Its primary applications include:

- Inhibition of Estrogen 2-Hydroxylase: **2-Bromoestradiol** is a potent competitive inhibitor of estrogen 2-hydroxylase (CYP1A1/CYP1A2), the enzyme responsible for converting estradiol to 2-hydroxyestradiol.[1][15] This allows researchers to investigate the role of this specific metabolic pathway in various physiological and pathological processes.
- Estrogen Receptor Agonism: As an analog of estradiol, **2-Bromoestradiol** can bind to and activate estrogen receptors (ERs), making it useful for studying ER-mediated signaling pathways and gene expression.[2]
- Cancer Research: Given the importance of estrogen metabolism and signaling in hormone-dependent cancers, such as breast cancer, **2-Bromoestradiol** is used to probe these pathways in cancer cell lines like MCF-7.[2]

Experimental Protocols

Preparation of 2-Bromoestradiol Stock Solution

Materials:

- **2-Bromoestradiol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or 100% Ethanol
- Sterile, light-protected microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Chemical fume hood

Procedure:

- In a chemical fume hood, weigh the desired amount of **2-Bromoestradiol** powder using a calibrated analytical balance.
- To prepare a 10 mM stock solution, dissolve 3.51 mg of **2-Bromoestradiol** in 1 mL of anhydrous DMSO or 100% Ethanol.
- Vortex thoroughly until the powder is completely dissolved.
- Aliquot the stock solution into sterile, light-protected microcentrifuge tubes.
- Label the aliquots with the compound name, concentration, date, and your initials.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5]

Estrogen 2-Hydroxylase Inhibition Assay

This protocol is adapted from methodologies described for measuring the activity of microsomal cytochrome P450 enzymes.^{[12][14]}

Materials:

- Rat or human liver microsomes
- **2-Bromoestradiol**
- [2-³H]Estradiol or [4-¹⁴C]Estradiol (radiolabeled substrate)
- NADPH regenerating system (e.g., glucose-6-phosphate, glucose-6-phosphate dehydrogenase, and NADP+)
- Potassium phosphate buffer (pH 7.4)
- Scintillation vials and scintillation fluid
- Liquid scintillation counter
- Organic solvent (e.g., ethyl acetate) for reaction termination

Procedure:

- Preparation of Reagents:
 - Prepare a working solution of the NADPH regenerating system in potassium phosphate buffer.
 - Prepare serial dilutions of **2-Bromoestradiol** in the appropriate solvent (e.g., DMSO) to achieve the desired final concentrations in the assay.
 - Prepare the radiolabeled estradiol substrate solution.
- Incubation:
 - In a microcentrifuge tube, combine the liver microsomes, potassium phosphate buffer, and the desired concentration of **2-Bromoestradiol** or vehicle control.
 - Pre-incubate the mixture at 37°C for 5 minutes.
 - Initiate the reaction by adding the radiolabeled estradiol substrate and the NADPH regenerating system.
 - Incubate at 37°C for a predetermined time (e.g., 15-30 minutes), ensuring the reaction stays within the linear range.
- Reaction Termination and Product Extraction:
 - Stop the reaction by adding a cold organic solvent (e.g., ethyl acetate).
 - Vortex vigorously to extract the steroids.
 - Centrifuge to separate the organic and aqueous phases.
- Quantification:
 - Transfer an aliquot of the aqueous phase (containing the $^3\text{H}_2\text{O}$ product from [2- ^3H]Estradiol) to a scintillation vial.

- Add scintillation fluid and measure the radioactivity using a liquid scintillation counter.
- Alternatively, if using [4-¹⁴C]Estradiol, the organic phase containing the hydroxylated products can be analyzed by HPLC with a radiodetector.
- Data Analysis:
 - Calculate the rate of enzyme activity for each concentration of **2-Bromoestradiol**.
 - Determine the IC₅₀ value of **2-Bromoestradiol** by plotting the percent inhibition against the logarithm of the inhibitor concentration.
 - Kinetic parameters such as the inhibition constant (K_i) can be determined using Lineweaver-Burk or Dixon plots.

MCF-7 Cell Proliferation Assay

This protocol is a general guideline for assessing the effect of **2-Bromoestradiol** on the proliferation of the estrogen-responsive MCF-7 breast cancer cell line.[\[4\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- MCF-7 cells
- Complete growth medium (e.g., DMEM with 10% FBS, penicillin/streptomycin)
- Hormone-depleted medium (phenol red-free DMEM with 10% charcoal-stripped FBS)
- **2-Bromoestradiol**
- Vehicle control (e.g., DMSO or ethanol)
- 96-well cell culture plates
- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo®)
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture MCF-7 cells in complete growth medium until they reach 70-80% confluency.
 - Wash the cells with PBS and then culture them in hormone-depleted medium for 3-5 days to synchronize the cells and reduce the effects of endogenous estrogens.
 - Trypsinize the cells, count them, and seed them into 96-well plates at an appropriate density (e.g., 2,000-5,000 cells/well).
 - Allow the cells to attach overnight.
- Treatment:
 - Prepare serial dilutions of **2-Bromoestradiol** in hormone-depleted medium.
 - Remove the medium from the wells and replace it with the medium containing the different concentrations of **2-Bromoestradiol** or the vehicle control.
 - Incubate the plates for the desired period (e.g., 3-6 days).
- Proliferation Assessment:
 - At the end of the incubation period, add the cell proliferation reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.
 - Measure the absorbance or luminescence using a microplate reader at the appropriate wavelength.
- Data Analysis:
 - Subtract the background absorbance/luminescence from all readings.
 - Normalize the data to the vehicle control to determine the relative cell proliferation.

- Plot the relative cell proliferation against the logarithm of the **2-Bromoestradiol** concentration to determine the EC₅₀ value.

Quantitative Data

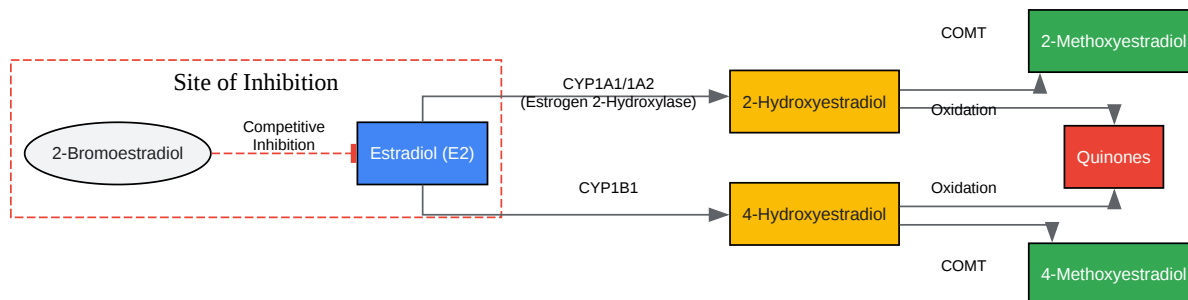
The following table summarizes the available quantitative data for the biological activity of **2-Bromoestradiol**.

Parameter	Value	System	Reference
Ki (Estrogen 2-Hydroxylase)	1.6 - 3.7 μ M (apparent)	Male rat liver microsomes	[18]
Ki/Km (Estrogen 2-Hydroxylase)	0.28 - 0.48	Male rat liver microsomes	[1]
Ki/Km (Steroid 16 α -Hydroxylase)	0.26 - 0.49	Male rat liver microsomes	[1]
Relative Binding Affinity for ER	0.008% - 0.02% of Estradiol	Lamb uterine cytosol	[8]
IC ₅₀ (ER Inactivation)	~20 nM - ~10 μ M	Lamb uterine cytosol	[8]

Visualizations

Estradiol Metabolism Pathway

The following diagram illustrates the metabolic pathway of estradiol, highlighting the role of estrogen 2-hydroxylase, the target of **2-Bromoestradiol**.

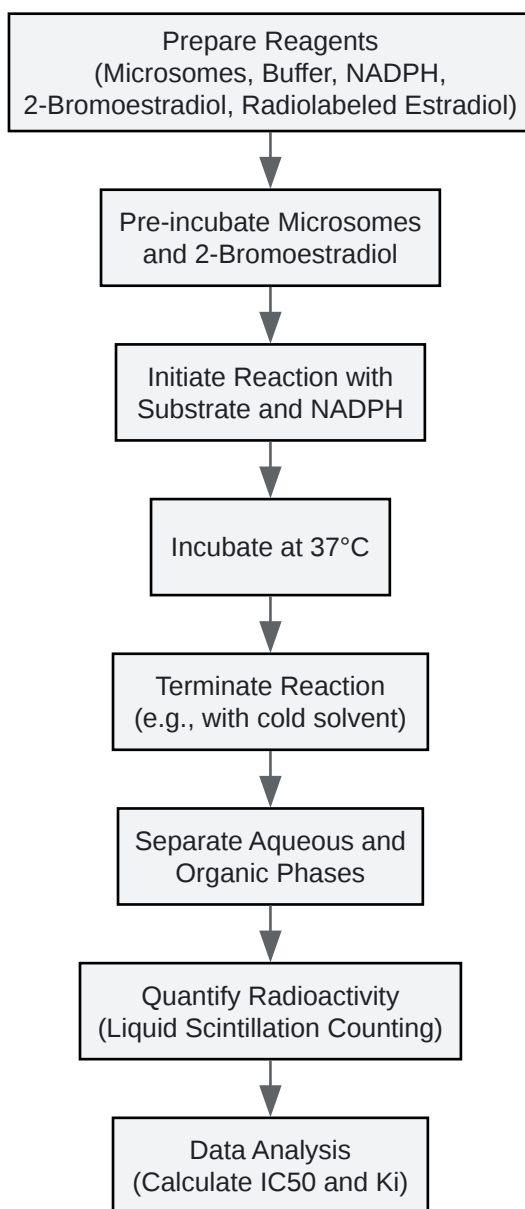


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Caption: Estradiol metabolism and the inhibitory action of **2-Bromoestradiol**.

Experimental Workflow for Estrogen 2-Hydroxylase Inhibition Assay

This diagram outlines the key steps in the experimental workflow for determining the inhibitory effect of **2-Bromoestradiol** on estrogen 2-hydroxylase activity.

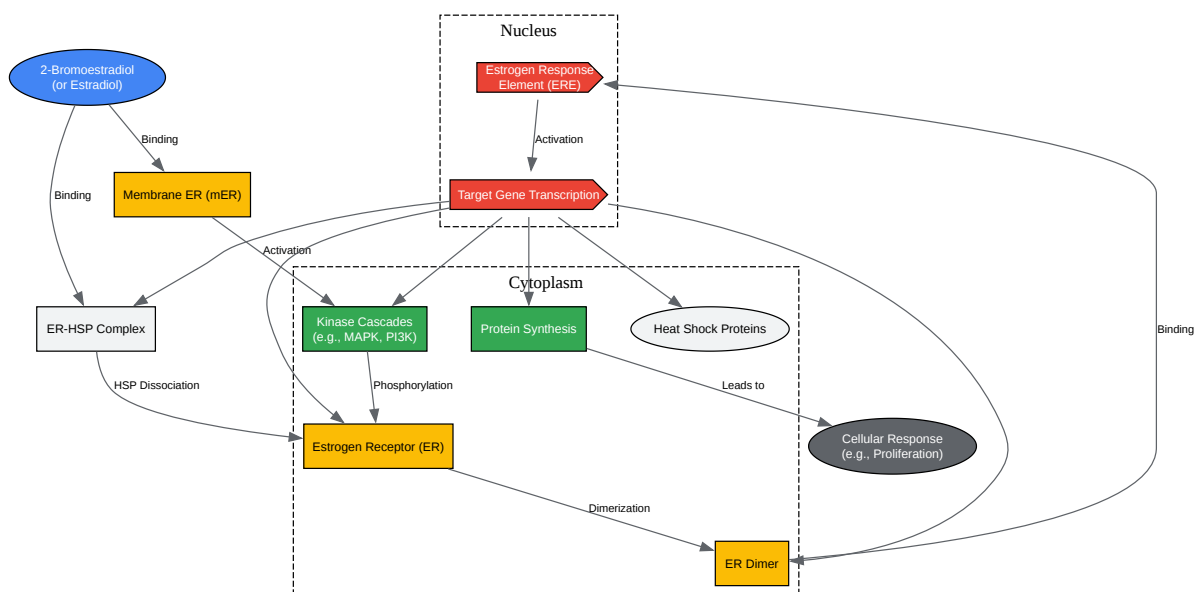


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Caption: Workflow for the estrogen 2-hydroxylase inhibition assay.

Estrogen Receptor Signaling Pathway

The following diagram depicts the classical (genomic) and non-classical (non-genomic) signaling pathways of the estrogen receptor, which can be activated by **2-Bromoestradiol**.



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Caption: Classical and non-classical estrogen receptor signaling pathways.

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References

- 1. researchgate.net [researchgate.net]
- 2. New Insights into the Classical and Non-classical Actions of Estrogen: Evidence from Estrogen Receptor Knock Out and Knock In Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. ClinPGx [clinpgx.org]
- 6. m.youtube.com [m.youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. mdpi.com [mdpi.com]
- 11. academic.oup.com [academic.oup.com]
- 12. Kinetics of rat liver microsomal estrogen 2-hydroxylase. Evidence for sex differences at initial velocity conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Microsomal Clearance/Stability Assay | Domainex [domainex.co.uk]
- 14. Thawing and Incubating Human and Animal Liver Microsomes | Thermo Fisher Scientific - HK [thermofisher.com]
- 15. CYP450- and COMT-derived estradiol metabolites inhibit activity of human coronary artery SMCs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Critical parameters in the MCF-7 cell proliferation bioassay (E-Screen) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Improving the reproducibility of the MCF-7 cell proliferation assay for the detection of xenoestrogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. ahajournals.org [ahajournals.org]
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